

# N-Ethylacetamide: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *N-Ethylacetamide*

Cat. No.: *B1214281*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-Ethylacetamide**, a secondary amide of significant interest in chemical synthesis and as a model compound for studying the peptide bond. This document details its fundamental properties, synthesis methodologies, and analytical characterization.

## Core Properties of N-Ethylacetamide

**N-Ethylacetamide** is a colorless to slightly yellow liquid. Its key physicochemical properties are summarized below.

Property	Value
Molecular Formula	C4H9NO[1]
Molecular Weight	87.12 g/mol [1][2]
CAS Number	625-50-3[1]
Melting Point	-32 °C[1][3]
Boiling Point	206 - 208 °C[3]
Density	0.924 g/mL at 25 °C[1]
Refractive Index	1.433 (20 °C, D)[1]
Solubility	Fully miscible in water[4]

## Synthesis of N-Ethylacetamide

**N-Ethylacetamide** is primarily synthesized through the acylation of ethylamine. Two common methods are detailed below.

### Acylation of Ethylamine with Acetyl Chloride

This is a widely used and established method for the synthesis of **N-Ethylacetamide** involving a nucleophilic acyl substitution reaction.[5]

Experimental Protocol:

- **Reaction Setup:** In a dry, round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve ethylamine in an anhydrous solvent such as diethyl ether or dichloromethane.[6]
- **Cooling:** Cool the solution to 0–5 °C using an ice bath to manage the exothermic nature of the reaction.[5][6]
- **Acylation:** Slowly add acetyl chloride dropwise to the cooled ethylamine solution while maintaining vigorous stirring. A base, such as triethylamine or pyridine, can be added to neutralize the hydrochloric acid byproduct.[6]

- **Reaction Completion:** After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 1–2 hours.<sup>[6]</sup>
- **Workup:** Neutralize any excess acid by washing with an aqueous solution of sodium bicarbonate. Extract the aqueous layer with an organic solvent like dichloromethane.
- **Purification:** Dry the combined organic extracts over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ). Filter the drying agent and remove the solvent under reduced pressure. The crude product can be further purified by distillation.<sup>[6]</sup>

Synthesis of **N-Ethylacetamide** via Acetyl Chloride.

## Acylation of Ethylamine with Acetic Anhydride

An alternative to using acetyl chloride is acetic anhydride, which can be a safer option.

Experimental Protocol:

- **Reaction Setup:** Combine ethylamine and acetic anhydride in a reaction vessel. The reaction can be performed in the presence of a base like pyridine.
- **Heating:** The reaction mixture may require heating to proceed to completion.
- **Workup:** The workup procedure is similar to the acetyl chloride method, involving neutralization, extraction, and drying.
- **Purification:** The final product is purified by distillation.

Synthesis of **N-Ethylacetamide** via Acetic Anhydride.

## Analytical Characterization

The structure and purity of **N-Ethylacetamide** are typically confirmed using spectroscopic methods.

### $^1\text{H}$ NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum of **N-Ethylacetamide** provides characteristic signals for the ethyl and acetyl groups.

#### Experimental Protocol:

A sample of **N-Ethylacetamide** is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and analyzed using a  $^1\text{H}$  NMR spectrometer. The resulting spectrum will show distinct peaks corresponding to the different proton environments in the molecule.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **N-Ethylacetamide**, particularly the amide group.

#### Experimental Protocol:

A thin film of liquid **N-Ethylacetamide** is placed between two salt plates (e.g., NaCl or KBr) and analyzed using an FTIR spectrometer. Alternatively, the spectrum can be obtained from a solution in a suitable solvent. Key vibrational bands to be observed include the N-H stretch, C=O stretch (amide I), and N-H bend (amide II).

## Safety and Handling

**N-Ethylacetamide** is harmful if swallowed.[4][7] It is essential to handle this chemical in a well-ventilated area, preferably in a fume hood.[6] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[7] Store the compound in a cool, dry place away from incompatible materials such as strong oxidizing agents.[3][6]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional laboratory guidance. Always consult the appropriate SDS before handling any chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. hmdb.ca [hmdb.ca]

- 2. Ethylacetamide | C<sub>4</sub>H<sub>9</sub>NO | CID 12253 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. guidechem.com [guidechem.com]
- 5. N-Ethylacetamide | 625-50-3 | Benchchem [benchchem.com]
- 6. China N-Ethylacetamide Manufacturers, Suppliers, Factory - N-Ethylacetamide Price - Frandcom [fcchemicals.com]
- 7. chemos.de [chemos.de]
- To cite this document: BenchChem. [N-Ethylacetamide: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214281#n-ethylacetamide-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)